

Personal protective equipment for handling 8-Amino-1-octanol

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Compound of Interest

Compound Name: 8-Amino-1-octanol

Cat. No.: B099503

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Essential Safety and Handling Guide for 8-Amino-1-octanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **8-Amino-1-octanol** (CAS No. 19008-71-0). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

8-Amino-1-octanol is classified as a hazardous substance that causes skin and serious eye irritation.^{[1][2]} Appropriate personal protective equipment must be worn at all times when handling this chemical.

Summary of Required PPE

Protection Type	Recommended Equipment	Specification Notes
Eye and Face Protection	Safety glasses with side shields or safety goggles. A face shield should be worn if there is a risk of splashing.	Must comply with ANSI Z87.1 standards.
Skin Protection	Chemically resistant gloves (Nitrile, Neoprene, or Butyl Rubber). A fully buttoned laboratory coat.	See Table 2 for glove selection guidance. Lab coats should be made of a suitable material and be properly fitted.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved N95 particulate respirator is required if handling fine powders or if dust is generated.	Engineering controls (e.g., fume hood) are the preferred method for minimizing inhalation exposure.

Glove Selection Guide

While specific breakthrough time data for **8-Amino-1-octanol** is not readily available, the following recommendations are based on the chemical's functional groups (amine and alcohol) and general resistance charts. It is crucial to inspect gloves for any signs of degradation before and during use and to replace them immediately if contamination is suspected.

Glove Material	Recommended Thickness	Breakthrough Time (Estimated)	Suitability
Nitrile Rubber	≥ 5 mil	> 15 minutes (for splash protection)	Good for incidental contact and splash protection. Nitrile gloves offer good resistance to many alcohols and weak caustics. [2] [3]
Neoprene	≥ 15 mil	> 60 minutes	Recommended for extended contact. Neoprene provides good resistance to alcohols, organic acids, and alkalis.
Butyl Rubber	≥ 15 mil	> 480 minutes	Excellent for prolonged or high-exposure scenarios. Butyl rubber offers superior resistance to a wide range of chemicals, including alcohols and amines. [4]

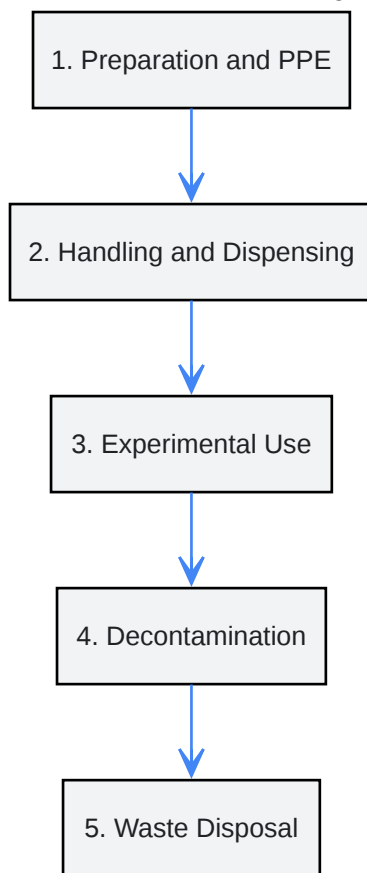
Note: The breakthrough times are estimates for the chemical class. Users should consult the glove manufacturer's specific chemical resistance data.

Detailed Operational Protocol for Handling 8-Amino-1-octanol

This step-by-step guide outlines the safe handling procedures for **8-Amino-1-octanol** from receipt to disposal.

Experimental Workflow

Figure 1. Experimental Workflow for Handling 8-Amino-1-octanol



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Figure 1. Experimental Workflow for Handling **8-Amino-1-octanol** (Within 100 characters)

Step 1: Preparation and PPE

- Before handling, ensure that the work area is clean and uncluttered.
- Locate the nearest safety shower and eyewash station.
- Confirm that a chemical spill kit is readily accessible.
- Don all required PPE as specified in Table 1, including the appropriate gloves and eye protection.

Step 2: Handling and Dispensing

- Conduct all handling of **8-Amino-1-octanol** within a certified chemical fume hood to minimize inhalation risk.
- Since **8-Amino-1-octanol** is a solid, use a spatula or scoop for transferring the material. Avoid creating dust.
- If weighing the substance, do so within the fume hood or in an enclosed balance.
- Keep the container tightly closed when not in use.

Step 3: Experimental Use

- When using **8-Amino-1-octanol** in experiments, ensure that all glassware is properly secured.
- Avoid contact with skin and eyes. If contact occurs, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.

Step 4: Decontamination

- Thoroughly clean the work area with an appropriate solvent (e.g., water or ethanol) and wipe it down after completing your work.
- Decontaminate all equipment that has come into contact with **8-Amino-1-octanol**.
- Remove PPE in the correct order to avoid cross-contamination. Dispose of gloves as hazardous waste.

Spill Management Protocol

In the event of a spill, follow these procedures to ensure safety and proper containment.

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the immediate area.
- Assess the Spill: Determine the extent of the spill. For small spills (<100g), trained laboratory personnel can proceed with cleanup. For large spills, contact your institution's Environmental

Health and Safety (EHS) department.

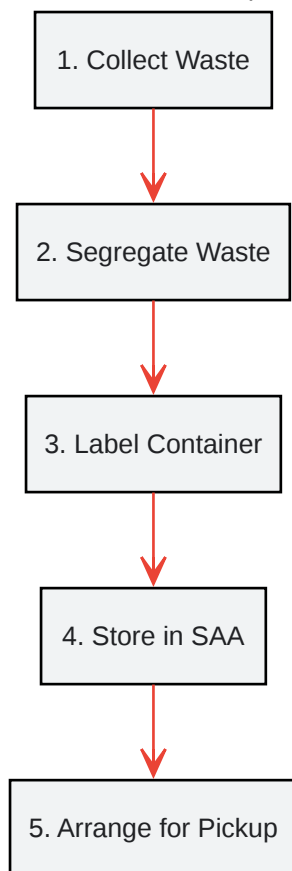
- **Containment:** For a solid spill, carefully sweep or vacuum the material, avoiding dust generation. For a liquid spill, use an inert absorbent material like vermiculite or sand to contain it.
- **Cleanup:** Collect the spilled material and any contaminated absorbent into a clearly labeled, sealed container for hazardous waste.
- **Decontaminate:** Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.

Disposal Plan for 8-Amino-1-octanol Waste

All waste containing **8-Amino-1-octanol**, including the pure substance, solutions, and contaminated materials (e.g., gloves, pipette tips, absorbent pads), must be treated as hazardous waste.

Waste Disposal Workflow

Figure 2. Hazardous Waste Disposal Workflow



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Figure 2. Hazardous Waste Disposal Workflow (Within 100 characters)

Step-by-Step Disposal Procedure

- Waste Collection:
 - Solid Waste: Collect unused **8-Amino-1-octanol** and any contaminated solids (e.g., absorbent pads, paper towels) in a dedicated, robust, and sealable plastic container.
 - Liquid Waste: If **8-Amino-1-octanol** is in a solution, collect it in a compatible, leak-proof container. Do not mix with incompatible waste streams.
 - Contaminated Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

- Empty Containers: Triple-rinse empty containers with a suitable solvent. The rinsate must be collected as hazardous waste. Deface the original label on the empty container before discarding it in the appropriate recycling or trash receptacle.
- Waste Segregation:
 - Segregate **8-Amino-1-octanol** waste from other incompatible waste streams, such as strong oxidizing agents and acids, to prevent hazardous reactions.
- Labeling:
 - Clearly label the hazardous waste container with the words "HAZARDOUS WASTE," the full chemical name "**8-Amino-1-octanol**," and a list of all constituents and their approximate concentrations. Include the date when the waste was first added to the container.
- Storage:
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation and under the control of laboratory personnel. The storage area should be cool, dry, and well-ventilated.
- Disposal Request:
 - Once the waste container is full or has reached the institutional time limit for storage in an SAA, arrange for pickup by your institution's EHS or a licensed hazardous waste disposal contractor. Do not dispose of **8-Amino-1-octanol** down the drain or in the regular trash.[6]

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